

# 1,2-Dipalmitoyl-sn-glycerol-d9 safety data sheet

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## Compound of Interest

Compound Name: 1,2-Dipalmitoyl-sn-glycerol-d9

Cat. No.: B3025886

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## Technical Guide: 1,2-Dipalmitoyl-sn-glycerol-d9

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **1,2-Dipalmitoyl-sn-glycerol-d9** was identified. The following information is extrapolated from the safety data of the non-deuterated analog, 1,2-Dipalmitoyl-sn-glycerol, and related compounds. It is generally assumed that deuteration does not significantly alter the chemical hazards of a molecule; however, this guide should be used for informational purposes, and a comprehensive risk assessment should be conducted before handling.

## Executive Summary

This technical guide provides a comprehensive overview of the safety, handling, and biological significance of **1,2-Dipalmitoyl-sn-glycerol-d9**. While specific toxicological data for the deuterated form is not available, this document synthesizes information from its non-deuterated counterpart to provide guidance on its properties, potential hazards, and experimental use. 1,2-Dipalmitoyl-sn-glycerol is a key diacylglycerol (DAG) involved in cellular signaling, primarily as an activator of Protein Kinase C (PKC).<sup>[1][2]</sup> This guide is intended for professionals in research and drug development who may be working with this deuterated lipid.

## Physical and Chemical Properties

The physical and chemical properties of 1,2-Dipalmitoyl-sn-glycerol are crucial for its proper handling, storage, and use in experimental settings.

Property	Value
IUPAC Name	[(2S)-2-(hexadecanoyloxy)-3-hydroxypropyl] hexadecanoate[2][3]
Synonyms	1,2-DPG, DG(16:0/16:0/0:0), (S)-1,2-Dipalmitin[1][2][4]
CAS Number	30334-71-5 (for non-deuterated form)[1][2][4]
Molecular Formula	C <sub>35</sub> H <sub>59</sub> D <sub>9</sub> O <sub>5</sub> (for d9 form)
Molecular Weight	577.97 g/mol (for d9 form)
Appearance	White to off-white solid/powder[2][4]
Melting Point	66-69 °C[2]
Solubility	Soluble in DMF (~20 mg/ml), DMSO (~5 mg/ml), and Ethanol (~30 mg/ml). Slightly soluble in PBS (pH 7.2) at ~0.25 mg/ml.[1][2]
Storage Temperature	-20°C[1][2]
Stability	Stable under recommended storage conditions. Acyl migration to the 1,3-isomer can occur in solution.[2][5]

## Hazard Identification and Safety Precautions

Based on the data for structurally related lipids, **1,2-Dipalmitoyl-sn-glycerol-d9** should be handled with care. The non-deuterated analog is not classified as hazardous under GHS, but related phospholipids can cause irritation.

### Potential Hazards

- Skin Irritation: May cause skin irritation.[6]
- Eye Irritation: May cause serious eye irritation.[6]
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust.[6]

- Ingestion: While no specific data is available for the diacylglycerol, a related phosphocholine is harmful if swallowed.[7]

## Recommended Safety Precautions

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Experimental Protocols

### Safe Handling and Storage Protocol

Adherence to proper handling and storage is critical for maintaining the integrity of **1,2-Dipalmitoyl-sn-glycerol-d9** and ensuring laboratory safety.

- Preparation: Work in a clean, uncluttered, and well-ventilated area. Ensure all necessary personal protective equipment (PPE) is readily available.
- Personal Protective Equipment: Wear appropriate PPE, including nitrile gloves, a lab coat, and safety glasses.
- Dispensing:
  - Allow the vial to warm to room temperature before opening to prevent moisture condensation.[8]

- For solid form, use a spatula for transfer. Avoid generating dust.
- For solutions, use a pipette or syringe.
- Solution Preparation:
  - Add the desired volume of an appropriate anhydrous solvent (e.g., DMSO, ethanol) to the vial.[8]
  - Gentle warming or sonication can aid in dissolving the compound.[8]
- Cleaning: After handling, clean the work area with a suitable solvent (e.g., ethanol or isopropanol), followed by soap and water.[9]
- Storage:
  - Solid: Store at -20°C in a tightly sealed container, preferably under an inert atmosphere.[5]
  - Solutions: Prepare fresh for each experiment. If storage is necessary, store at -20°C or -80°C in a tightly sealed vial. Aliquoting into single-use vials is recommended to avoid repeated freeze-thaw cycles.[5]

## Waste Disposal

Dispose of **1,2-Dipalmitoyl-sn-glycerol-d9** and any contaminated materials in accordance with local, state, and federal regulations. Contaminated materials should be collected in a designated, sealed waste container for pickup by a licensed chemical waste vendor.[9]

## Biological Role and Signaling Pathway

1,2-Dipalmitoyl-sn-glycerol is a crucial second messenger in signal transduction pathways.[2] Its primary function is the activation of conventional and novel isoforms of Protein Kinase C (PKC).[2]

## PKC Activation Pathway

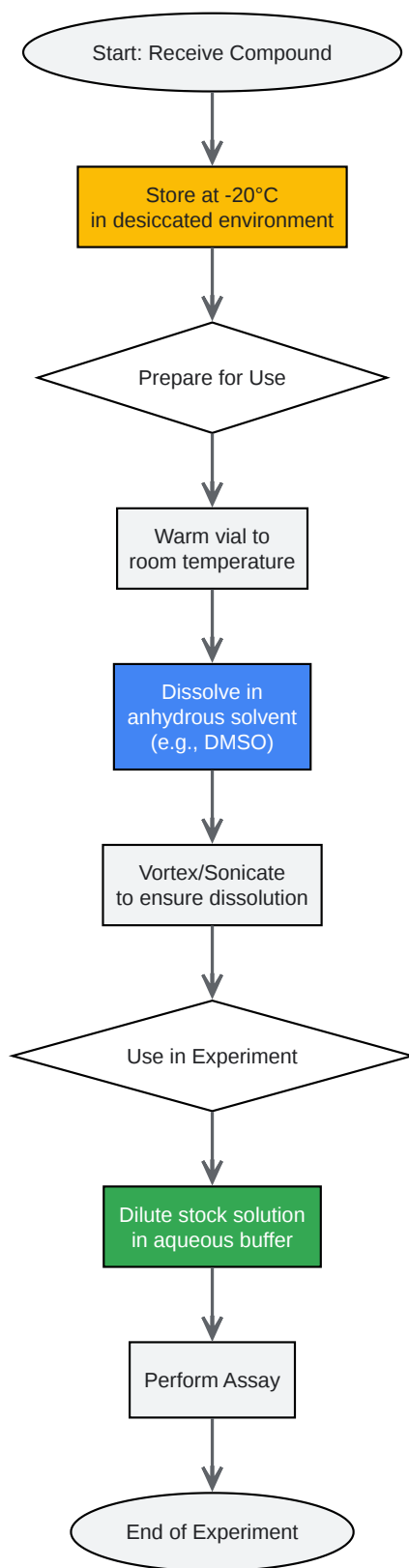


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Caption: PKC activation by 1,2-Dipalmitoyl-sn-glycerol.

## Experimental Workflow Visualization

The following diagram illustrates a general workflow for handling and preparing **1,2-Dipalmitoyl-sn-glycerol-d9** for experimental use.



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Caption: Recommended workflow for handling the compound.

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